

Technical Safety & Handling Guide: 3-Cyclopropoxy-5-methylaniline

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Compound of Interest

Compound Name: 3-Cyclopropoxy-5-methylaniline

Cat. No.: B13252633

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CAS Number: 1243464-56-3 Formula: C₁₀H₁₃NO Molecular Weight: 163.22 g/mol Primary Application: Pharmaceutical Intermediate / Building Block (Kinase Inhibitor Scaffolds)

Part 1: The "Missing SDS" Protocol (Data Acquisition)

For research-grade intermediates like **3-Cyclopropoxy-5-methylaniline**, a fully validated, ECHA-compliant Safety Data Sheet (SDS) is often unavailable in public indices. As a researcher, you must not rely solely on a "Download" button. Instead, you must construct a Composite Safety Profile based on structural alerts and analog data.

Validated Data Sources

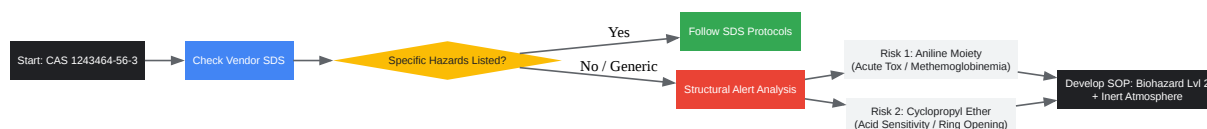
Do not use general search engines for safety data. Use these specific repositories to locate the vendor-specific SDS or physical property data:

- Primary Source (Vendor): This compound is frequently synthesized by Enamine (Catalog: ENAH304E3656) and distributed via Sigma-Aldrich or BLD Pharm.
 - Action: Search these vendor catalogs directly using CAS 1243464-56-3.

- Secondary Source (Aggregators):
 - PubChem: Search by InChIKey KLURFACBWZBUTH-UHFFFAOYSA-N.
 - ChemSpace / MolPort: Useful for confirming if the compound is in stock (implies stability) or make-on-demand (implies instability/reactivity).

The Risk Assessment Workflow

When a specific SDS is generic (e.g., "Caution: Substance not fully tested"), use the following logic flow to determine handling protocols.



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Figure 1: Decision matrix for handling research chemicals with sparse safety data.

Part 2: Composite Safety Profile (Virtual SDS)

Based on the structural pharmacophores (Aniline + Cyclopropyl Ether), the following safety profile must be assumed until experimental toxicology data proves otherwise.

Hazard Identification (GHS Classification)

Signal Word: WARNING (Assumed)

Hazard Class	Category	Hazard Statement Code	Description
Acute Toxicity (Oral)	4	H302	Harmful if swallowed. [1]
Skin Irritation	2	H315	Causes skin irritation. [1]
Eye Irritation	2A	H319	Causes serious eye irritation.[1]
STOT - Single Exp.	3	H335	May cause respiratory irritation.[1]
STOT - Repeated	2	H373	May cause damage to organs (Blood) through prolonged exposure.



Critical Note: All anilines possess the potential to cause Methemoglobinemia (oxidation of hemoglobin). While not always listed on preliminary SDSs, this risk must be managed in any scale-up >100 mg.

Chemical Stability & Reactivity

- Oxidation Sensitivity: Anilines oxidize to dark purple/black tars ("aniline black") upon exposure to air and light.
 - Storage: Store under Argon/Nitrogen at 2–8°C.
- Acid Sensitivity: The cyclopropyl ether moiety is acid-labile. Strong acids can trigger ring-opening reactions, potentially releasing cyclopropanol derivatives or rearranging the scaffold.

- Incompatibility: Avoid strong Lewis acids or concentrated Brønsted acids during workup unless ring opening is intended.

Part 3: Handling & Experimental Protocols

Personal Protective Equipment (PPE) Matrix

Body Part	Requirement	Rationale
Respiratory	Fume Hood (Face Velocity > 0.5 m/s)	Prevents inhalation of aniline vapors (H335).
Hands	Nitrile (Double Gloved) or Laminate Film	Anilines penetrate skin rapidly (H312). Change gloves immediately upon splash.
Eyes	Chemical Safety Goggles	Standard protection against H319.
Body	Lab Coat + Tyvek Sleeves	Prevents dermal absorption via wrists/forearms.

Emergency Response: Methemoglobinemia

If exposure occurs (cyanosis/blue skin, headache, dizziness):

- Remove Source: Move victim to fresh air immediately.^[2]
- Decontaminate: Wash skin with soap and water (do not use alcohol; it enhances absorption).
- Medical Alert: Inform medical personnel that the patient was exposed to an Aniline Derivative.
- Antidote: Methylene Blue is the standard treatment for methemoglobinemia, but must be administered by a physician.

Part 4: Synthesis & Waste Disposal

- Synthesis Context: This compound is often used in SNAr reactions or Buchwald-Hartwig couplings to attach the aniline headgroup to a kinase inhibitor core.

- Disposal:
 - Do NOT mix with acidic waste streams (risk of exotherm/decomposition).
 - Segregate into Halogen-Free Organic Waste.
 - Double-bag solid waste contaminated with the substance.

References

- Sigma-Aldrich / Enamine. (2024). Product Specification: **3-Cyclopropoxy-5-methylaniline** (CAS 1243464-56-3).[3][4][5][6][7][8][9] Retrieved from
- PubChem. (n.d.).[1] Compound Summary for CID 58385619 (Analog: 3-Cyclopropyl-N-methylaniline). National Library of Medicine. Retrieved from
- ECHA. (2023). Guidance on the Application of the CLP Criteria - Specific Target Organ Toxicity. European Chemicals Agency.[1] Retrieved from
- Kalgutkar, A. S., et al. (2005). Structural Alerts for Toxicity: Aniline Derivatives. Chemical Research in Toxicology. (Contextual reference for Aniline toxicity).

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Sources

- 1. 3-Ethyl-5-methylaniline | C₉H₁₃N | CID 20153866 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. assets.thermofisher.com [assets.thermofisher.com]
- 3. 70598-46-8|4-(Butan-2-yloxy)-2-methylaniline|BLD Pharm [bldpharm.com]
- 4. 1508818-60-7|3-Methoxy-5-[(propan-2-yloxy)methyl]aniline|BLD Pharm [bldpharm.com]
- 5. 1243348-66-4|3-(Aminomethyl)-5-cyclopropoxy-N-methylaniline|BLD Pharm [bldpharm.com]

- [6. 66584-31-4|3-Methoxy-5-methylaniline|BLD Pharm \[bldpharm.com\]](#)
- [7. 1566878-81-6|3-Methyl-5-\(2-methylpropoxy\)aniline|BLD Pharm \[bldpharm.com\]](#)
- [8. 1243350-07-3|3-Cyclopropoxy-5-isopropyl-N-methylaniline|BLD Pharm \[bldpharm.com\]](#)
- [9. 66584-31-4|3-Methoxy-5-methylaniline|BLD Pharm \[bldpharm.com\]](#)
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